

Application Notes and Protocols for Minimizing Roundup (Glyphosate) Spray Drift

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Compound of Interest

Compound Name: Roundup

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These application notes provide a comprehensive overview of the techniques and protocols essential for minimizing the off-target movement of **Roundup** (glyphosate) spray, a critical factor for ensuring experimental accuracy, environmental safety, and regulatory compliance.

Introduction to Spray Drift

Spray drift is the airborne movement of pesticide droplets from the application area to any unintended site.[1][2] This phenomenon is a significant concern in agricultural and research settings, as it can lead to damage of non-target crops, environmental contamination, and unreliable experimental outcomes.[3][4] The primary factor influencing spray drift is the size of the spray droplets; smaller droplets are more susceptible to off-target movement due to wind and other environmental factors.[1][2][5] Droplets with a diameter of less than 200 microns are particularly prone to drift.[1][2]

Key Factors Influencing Spray Drift

The potential for **Roundup** spray drift is influenced by a combination of equipment setup, application technique, and environmental conditions. Understanding and controlling these factors are paramount to minimizing off-target application.

Nozzle Selection and Droplet Size

The selection of spray nozzles is a critical determinant of droplet size and, consequently, spray drift.[6] Nozzles are classified based on the droplet size spectrum they produce, a system standardized by the American Society of Agricultural and Biological Engineers (ASABE).[7][8][9]

Application Protocol:

- **Nozzle Selection:** Prioritize the use of drift-reducing nozzles such as air-induction (AI) or venturi nozzles.[3][6] These nozzles are engineered to produce larger, coarser droplets that are less susceptible to drift.[3][10] Examples include Turbo TeeJet, AI XR TeeJet, and Hypro Ultra Lo-Drift nozzles.[6]
- **Operating Pressure:** Adhere to the manufacturer's recommended operating pressure for the selected nozzle.[11] While lower pressures generally produce larger droplets, some drift-reducing nozzles are designed to operate effectively at higher pressures while still minimizing fine droplets.[6][12] Avoid exceeding 40 to 45 psi with standard flat-fan nozzles.[13]
- **ASABE Classification:** Select nozzles that produce a "Medium" to "Ultra Coarse" spray quality according to the ASABE S572.3 standard for most systemic herbicides like glyphosate.[9][14][15]

Table 1: ASABE S572.3 Droplet Size Classification

Category	Abbreviation	Color Code	Typical Droplet Size (microns)	Drift Potential
Extremely Fine	XF	Purple	< 60	Highest
Very Fine	VF	Red	60 - 145	Very High
Fine	F	Orange	145 - 225	High
Medium	M	Yellow	225 - 325	Moderate
Coarse	C	Blue	325 - 400	Low
Very Coarse	VC	Green	400 - 500	Very Low
Extremely Coarse	XC	White	500 - 650	Lowest
Ultra Coarse	UC	Black	> 650	Minimal

Source: Adapted from ASABE S572.3 Standard[7][8][9][15]

Sprayer and Application Parameters

Proper sprayer setup and operation are crucial for effective drift management.

Application Protocol:

- **Boom Height:** Maintain the lowest possible boom height that still allows for uniform spray coverage.[6][16] For 110-degree nozzles with 20-inch spacing, a boom height of 15 to 18 inches above the target is recommended.[6] A general guideline is to keep the boom 24 inches or less above the crop canopy.[6][16]
- **Travel Speed:** Reduce sprayer ground speed, ideally to less than 10 mph.[12] Higher speeds can create air turbulence that lifts smaller droplets, increasing their potential to drift.[10][12]
- **Spray Volume:** Increasing the carrier volume (e.g., from 10 to 20 gallons per acre) can help in producing larger droplets and reducing drift.[12]

Table 2: Effect of Application Parameters on Spray Drift

Parameter	To Minimize Drift	Rationale
Nozzle Type	Air-Induction, Turbo, Pre-orifice	Produces larger, coarser droplets.[3][10]
Operating Pressure	Lower (for standard nozzles)	Increases droplet size.[6]
Boom Height	Lower (e.g., < 24 inches)	Reduces droplet exposure to wind.[6][16]
Travel Speed	Slower (e.g., < 10 mph)	Minimizes air turbulence and vortex effects.[12]
Spray Volume	Higher (e.g., > 15 GPA)	Can increase droplet size and reduce concentration of active ingredient in driftable fines.[12][17]

Environmental Conditions

Environmental factors at the time of application play a significant role in spray drift.

Application Protocol:

- Wind Speed and Direction: Apply **Roundup** when wind speeds are low, ideally between 3 and 7 mph.[6][12] Avoid spraying in calm conditions (< 3 mph), as this may indicate a temperature inversion, or in high winds (> 10 mph).[6][18] Always spray when the wind is blowing away from sensitive areas.[12][13]
- Temperature and Humidity: Avoid spraying during hot and dry conditions (temperatures > 85°F and low relative humidity).[1][2] High temperatures and low humidity increase the rate of droplet evaporation, leading to smaller droplets that are more prone to drift.[1][2][17]
- Temperature Inversions: Do not spray during a temperature inversion.[6][17] This atmospheric condition, where a layer of warm air traps cooler air near the ground, can lead to the long-distance drift of fine spray particles.[6][17] Inversions are common in the early morning or late evening under clear skies and calm winds.[17]

Adjuvants

Drift-reducing adjuvants can be added to the spray tank to modify the physical properties of the spray solution and reduce the formation of fine droplets.[11][19] These adjuvants, often polymers, increase the viscosity of the spray mixture, resulting in a coarser droplet spectrum.[19]

Application Protocol:

- **Product Selection:** Choose a drift-reducing adjuvant that is compatible with **Roundup** and the specific nozzle type being used.[12][20]
- **Label Instructions:** Always follow the adjuvant manufacturer's label instructions for mixing ratios and application guidelines.[20]
- **Integrated Approach:** While beneficial, drift-reducing adjuvants should be used as part of an integrated drift management strategy and not as a substitute for proper nozzle selection and application practices.[18][21] Research indicates that nozzle selection often has a greater impact on drift reduction than adjuvants alone.[21]

Experimental Protocols

The following are generalized protocols for evaluating the effectiveness of different drift-reduction techniques.

Protocol for Evaluating Nozzle Performance

Objective: To quantify the droplet size distribution and drift potential of different spray nozzles.

Methodology:

- **Nozzle Selection:** Choose a range of nozzles for comparison (e.g., standard flat-fan, pre-orifice, air-induction).
- **Sprayer Setup:** Mount the selected nozzle on a laboratory or field sprayer.
- **Operating Parameters:** Set the desired operating pressure and flow rate according to the manufacturer's specifications.
- **Droplet Size Analysis:**

- Utilize a laser diffraction instrument to measure the droplet size spectrum produced by each nozzle under static conditions.
- Determine key droplet size parameters, including the Volume Median Diameter (VMD or Dv0.5), Dv0.1, and Dv0.9.[9]
- Calculate the percentage of the spray volume comprised of fine droplets (< 150-200 microns).
- Wind Tunnel Analysis:
 - Place the spraying system in a wind tunnel with a controlled wind speed.
 - Position water-sensitive paper or other collection media at various distances downwind from the nozzle.
 - Quantify the spray deposition at each collection point to determine the drift profile.
- Data Analysis: Compare the droplet size spectra and drift profiles for each nozzle to assess their relative drift potential.

Protocol for Assessing the Efficacy of Drift-Reducing Adjuvants

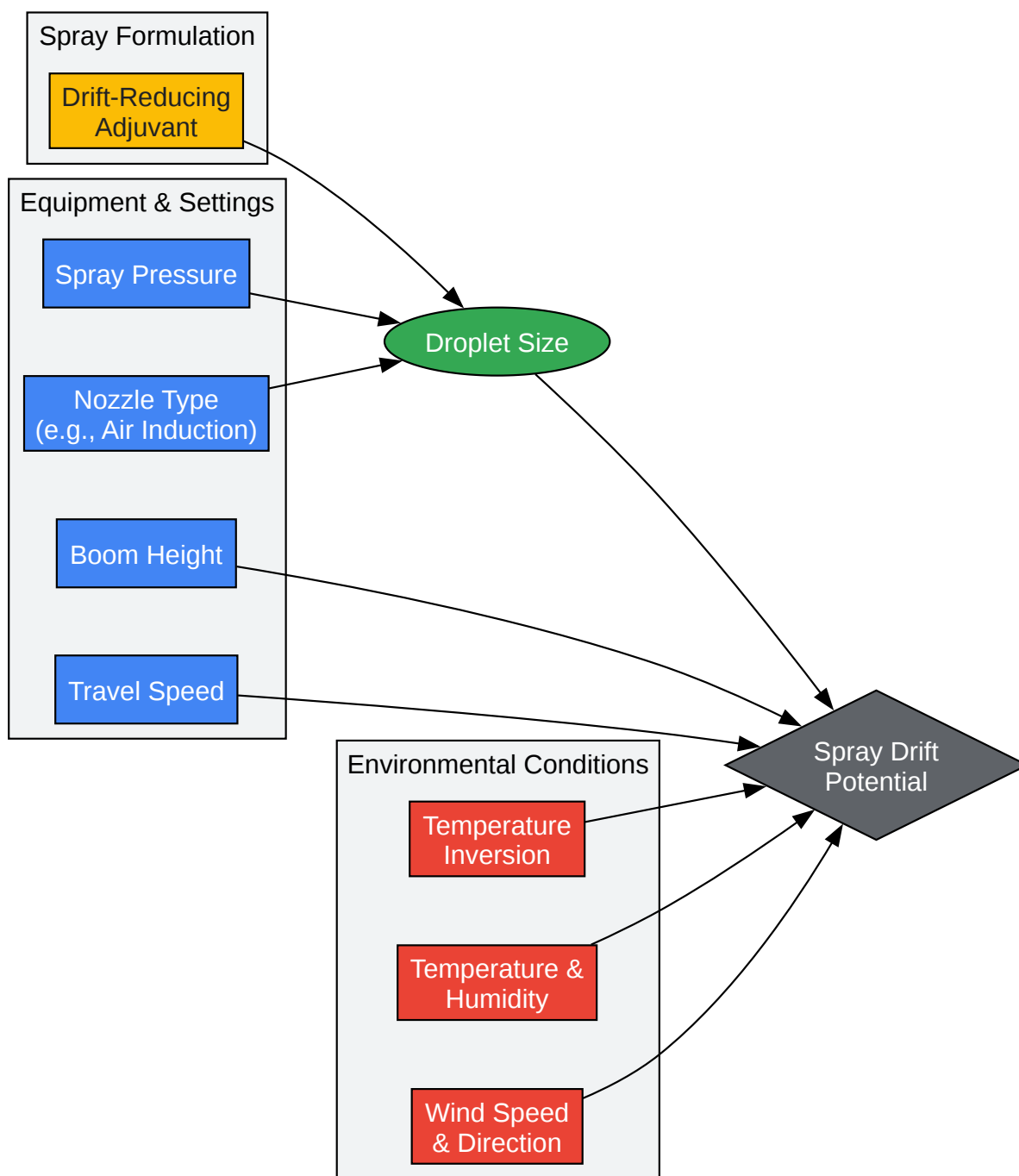
Objective: To determine the effect of a drift-reducing adjuvant on droplet size and spray drift.

Methodology:

- Spray Solution Preparation: Prepare two spray solutions: one with **Roundup** and water, and another with **Roundup**, water, and the recommended concentration of the drift-reducing adjuvant.
- Nozzle Selection: Choose a standard nozzle type for the evaluation.
- Droplet Size and Drift Analysis: Repeat the procedures outlined in Protocol 3.1 for both spray solutions.

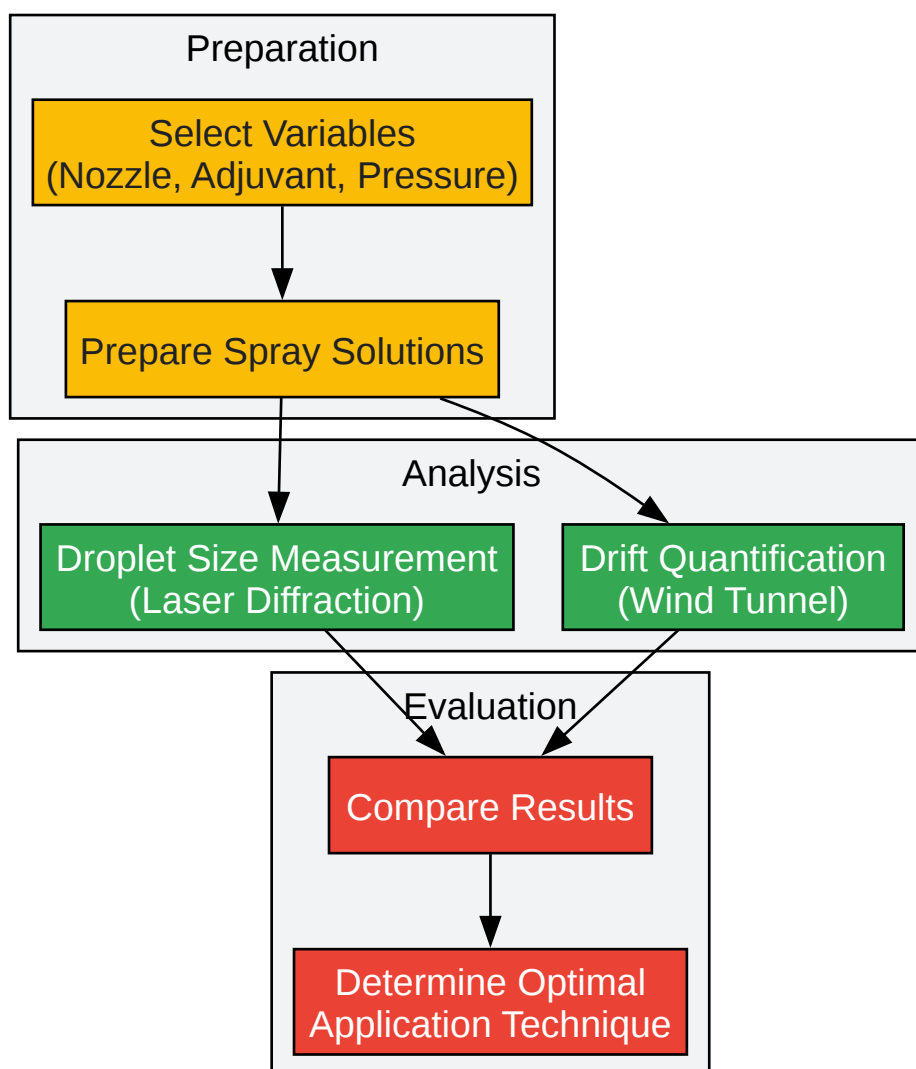
- Data Analysis: Compare the droplet size spectra and drift profiles of the two solutions to quantify the adjuvant's impact on drift reduction.

Visualizations



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Caption: Key factors influencing **Roundup** spray drift potential.



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Caption: Workflow for evaluating drift reduction strategies.

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